

AMN107 (Nilotinib) Technical Support Center

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Compound of Interest

Compound Name: NM107

Cat. No.: B1679029

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This guide provides detailed information for researchers, scientists, and drug development professionals on the proper storage and handling of AMN107 powder and solutions.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of AMN107?

AMN107 powder is stable for extended periods when stored correctly. For optimal stability, store the lyophilized powder at -20°C, desiccated, and protected from light.^[1] Under these conditions, the chemical is stable for up to 24 months.^[1] Alternative storage conditions are also cited, with stability for up to 3 years at -20°C and 2 years at 4°C.^{[2][3]} The powder is typically shipped at room temperature for short durations.^{[2][4]}

Q2: What is the best solvent to dissolve AMN107?

The recommended solvent for preparing stock solutions of AMN107 is Dimethyl Sulfoxide (DMSO).^{[1][5][6][7]} It is poorly soluble in ethanol and practically insoluble in water.^{[1][7]} When using DMSO, it is advisable to use a fresh, unopened bottle, as DMSO is hygroscopic and absorbed water can impact solubility.^[4]

Q3: How do I prepare a stock solution of AMN107?

To prepare a stock solution, dissolve AMN107 powder in high-quality DMSO.^{[1][7]} The solubility in DMSO is high, with sources reporting concentrations ranging from ≥ 26.5 mg/mL to 100 mg/mL.^{[1][4][5][6]} To aid dissolution, especially for higher concentrations, gentle warming of the tube to 37°C for 10 minutes and/or sonication in an ultrasonic bath is recommended.^{[6][7]}

Q4: How should I store AMN107 stock solutions?

Once prepared, stock solutions should be aliquoted into smaller, single-use volumes to prevent degradation from repeated freeze-thaw cycles.[1][4][8] For long-term storage, -80°C is recommended, where solutions can be stable for 6 months to a year.[4][7][8] For shorter-term storage, -20°C is suitable, with stability reported from one month up to several months.[4][5][8] It is generally advised to use solutions within 3 months to avoid any loss of potency.[1]

Q5: Is AMN107 sensitive to light or temperature?

Yes, for optimal stability, both the solid powder and solutions should be protected from prolonged exposure to light.[1] While the solid form is stable under thermal stress, it is susceptible to degradation under harsh acidic, basic, or oxidative conditions.[9]

Troubleshooting Guide

Problem: The AMN107 powder is not visible or is stuck to the walls of the vial.

- Cause: Due to the small quantity and electrostatic properties, the powder may be highly dispersed and adhere to the vial's surface during shipping.[7]
- Solution: Before opening, centrifuge the vial briefly to collect all the powder at the bottom.[7]

Problem: The AMN107 is not dissolving completely in DMSO.

- Cause 1: The concentration may be too high for the volume of solvent.
- Solution 1: Check the solubility data and ensure you are using an adequate volume of DMSO.
- Cause 2: The compound may require energy to fully dissolve.
- Solution 2: Gently warm the solution to 37°C for a few minutes and/or use an ultrasonic bath to facilitate dissolution.[7]
- Cause 3: The DMSO may have absorbed moisture from the air, reducing its solvating power.

- Solution 3: Use a new, unopened bottle of anhydrous, high-grade DMSO for the best results.
[4]

Problem: A precipitate formed when I diluted my DMSO stock solution into an aqueous buffer or cell culture medium.

- Cause: AMN107 has very low solubility in aqueous solutions.[1][7] When a concentrated DMSO stock is rapidly diluted into a buffer, the compound can crash out of solution.
- Solution 1 (Recommended): Perform a serial dilution. First, dilute the high-concentration DMSO stock to an intermediate concentration with DMSO. Then, add this intermediate stock to the aqueous medium. This gradual reduction in DMSO concentration can help maintain solubility.[7]
- Solution 2: Pre-warm both the stock solution and the aqueous medium to 37°C before mixing to reduce the risk of precipitation.[7]
- Solution 3: If a precipitate still forms, you may be able to redissolve it by gently warming and sonicating the final solution, but this is not guaranteed.[7]

Data Presentation

Table 1: Storage Conditions for AMN107 Powder

Storage Temperature	Duration of Stability	Additional Notes
-20°C	24 months - 3 years	Recommended for long-term storage. Keep desiccated and protected from light.[1][2][3]
4°C	2 years	Suitable for intermediate-term storage. Keep sealed and away from moisture.[2][3][4]
Room Temperature	Short-term (shipping)	Stable for short periods, but not recommended for storage. [4]

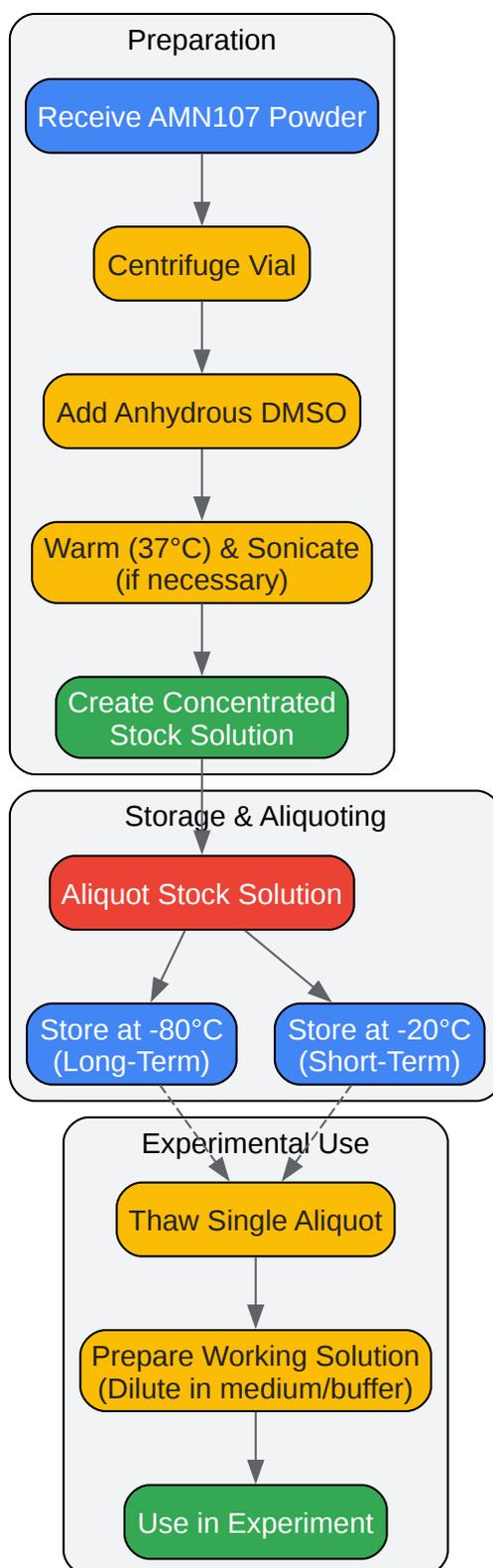
Table 2: Storage and Solubility of AMN107 Solutions

Parameter	Details	Notes
Primary Solvent	Dimethyl Sulfoxide (DMSO)	Use anhydrous, high-grade DMSO.[4]
Solubility in DMSO	≥26.5 mg/mL to 100 mg/mL	Sonication or gentle warming may be required.[1][4][5][7]
Solubility in Ethanol	≥5 mg/mL (poorly soluble)	Requires warming and sonication.[1][5][6]
Solubility in Water	Insoluble (<1 mg/mL)	Maximum solubility is approximately 10-20 μM.[1][7]
Solution Storage	Always aliquot to avoid freeze-thaw cycles.[1]	
-80°C: 6 months to 1 year	Recommended for long-term preservation.[4][7][8]	
-20°C: 1 to 6 months	Suitable for short to intermediate-term storage.[4][5][8][10]	

Experimental Protocols & Visualizations

Experimental Workflow: Preparation and Storage of AMN107

The following workflow outlines the standard procedure for handling AMN107 from its solid form to a final working solution for experiments.

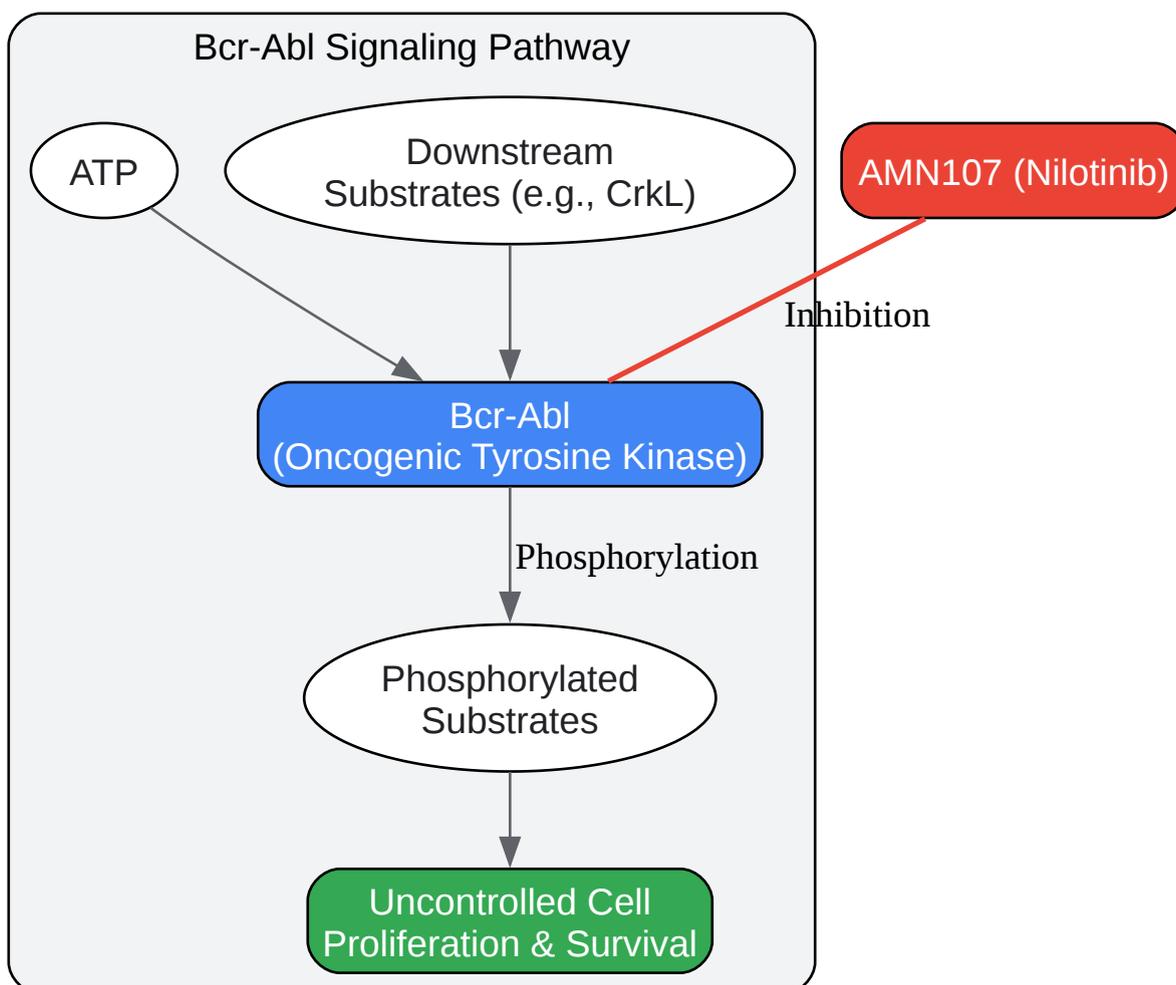


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Caption: Workflow for AMN107 handling, from powder to working solution.

Signaling Pathway: Mechanism of Action of AMN107

AMN107 is a potent and selective tyrosine kinase inhibitor targeting the Bcr-Abl oncoprotein, which is the causative agent in Chronic Myelogenous Leukemia (CML).[11][12] It binds to the ATP-binding site of the Abl kinase domain, preventing the autophosphorylation and subsequent activation of downstream signaling pathways that lead to uncontrolled cell proliferation and survival.[1][13]



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Caption: AMN107 inhibits the Bcr-Abl kinase, blocking downstream signaling.

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- To cite this document: BenchChem. [AMN107 (Nilotinib) Technical Support Center]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679029#how-to-store-amn107-powder-and-solutions]

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